

Personal protective equipment for handling Methyl cyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl cyclohexanecarboxylate

Cat. No.: B114256

[Get Quote](#)

Essential Safety and Handling Guide for Methyl Cyclohexanecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl cyclohexanecarboxylate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Summary

Methyl cyclohexanecarboxylate is a flammable liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.[1][2] Ingestion may lead to gastrointestinal irritation, and inhalation of vapors can cause dizziness or even central nervous system depression.[1] It is crucial to handle this chemical with appropriate safety measures to mitigate these risks.

Table 1: Physical and Toxicological Properties

Property	Value
Flash Point	60 °C / 140 °F[1][3]
Boiling Point	183 °C / 361.4 °F[3]
Specific Gravity	0.995[3]
Vapor Density	4.90[3]
Oral LD50 (Rat)	3881 mg/kg[1]

| NFPA Rating | Health: 1, Flammability: 2, Instability: 0[1] |

Personal Protective Equipment (PPE)

A comprehensive PPE setup is mandatory to prevent exposure. The following equipment should be used whenever handling **Methyl cyclohexanecarboxylate**.

Table 2: Required Personal Protective Equipment

Equipment	Specifications	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	To protect against accidental splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[1][4] Double-gloving is recommended for enhanced protection.[4][5]	To prevent direct skin contact and absorption.
Body Protection	Flame-retardant, anti-static lab coat. Wear appropriate protective clothing to prevent skin exposure.[1]	To protect skin from spills and splashes.

| Respiratory Protection | Not typically required when working in a certified chemical fume hood. A respirator may be necessary for spill cleanup outside of a fume hood.^{[1][4]} | To prevent the inhalation of vapors.^[1] |

Operational and Disposal Plans

Adherence to strict operational and disposal procedures is critical for safety and environmental protection.

Handling and Storage Protocol

- Engineering Controls: Always handle **Methyl cyclohexanecarboxylate** inside a certified chemical fume hood to minimize vapor inhalation.^{[1][5]} Ensure an eyewash station and safety shower are readily accessible.^[1]
- Grounding: Ground and bond containers when transferring the material to prevent static discharge, which can be an ignition source.^{[1][3][6]}
- Tools: Use only non-sparking, explosion-proof tools and equipment.^{[1][3][6]}
- Avoid Contact: Prevent contact with eyes, skin, and clothing.^[1] Do not ingest or inhale.^[1]
- Hygiene: Wash hands and exposed skin thoroughly after handling.^[1] Contaminated clothing should be removed and washed before reuse.^[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[1][3]} Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and strong bases.^{[1][3]}

Spill Response

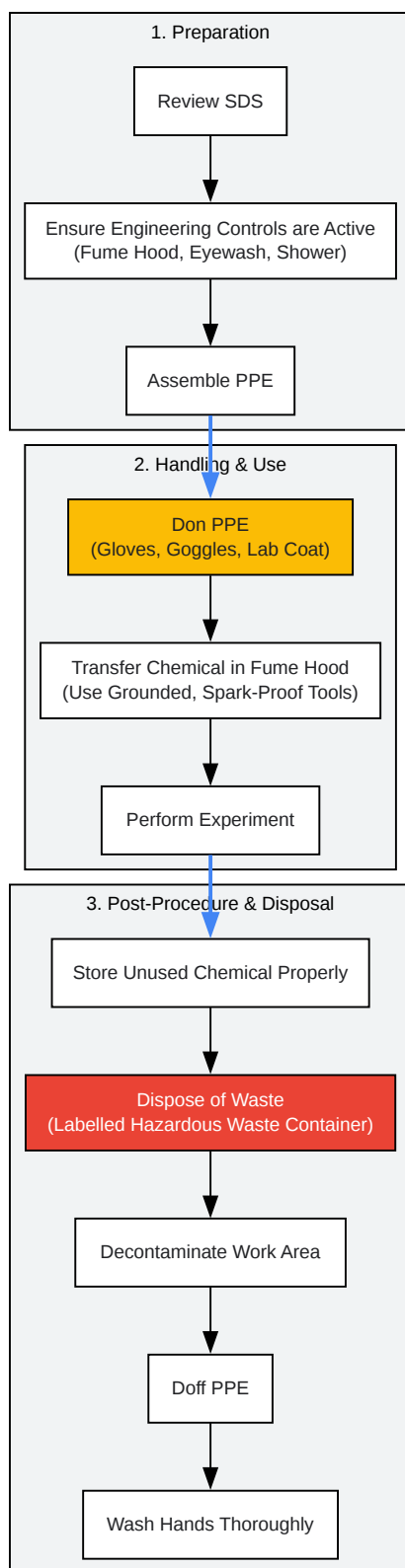
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating sparks.
- Containment: For small spills, absorb the liquid with an inert material like vermiculite, sand, or earth.^[1]

- Cleanup: Use spark-proof tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[1][3]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill according to your institution's safety protocols.

Disposal Plan

- Waste Classification: All waste containing **Methyl cyclohexanecarboxylate** is considered hazardous waste.[4]
- Containerization: Collect all liquid and solid waste in a dedicated, properly labeled, and sealed hazardous waste container.[4] Do not mix with other waste.
- Container Handling: Handle uncleaned, empty containers as you would the product itself, as they may retain hazardous residues.[1]
- Final Disposal: Dispose of the waste container through an approved waste disposal plant, following all local and national regulations.[3][6]

Procedural Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. Methyl cyclohexanecarboxylate | C₈H₁₄O₂ | CID 20748 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl cyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114256#personal-protective-equipment-for-handling-methyl-cyclohexanecarboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com